

An In-Depth Technical Guide to Ethyl 3-Oxocyclohexanecarboxylate

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Compound of Interest

Compound Name: Ethyl 3-oxocyclohexanecarboxylate

Cat. No.: B105176

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This technical guide provides a comprehensive overview of **ethyl 3-oxocyclohexanecarboxylate**, a versatile organic compound with applications in chemical synthesis. The information is tailored for researchers, scientists, and professionals in drug development, focusing on its chemical identity, properties, synthesis, and relevance.

Chemical Identity: IUPAC Name and Synonyms

The formal IUPAC name for this compound is ethyl 3-oxocyclohexane-1-carboxylate^{[1][2]}. It is also widely known by a variety of synonyms in commercial and academic literature. Understanding these alternative names is crucial for exhaustive literature searches and material procurement.

Common Synonyms:

- 3-Cyclohexanonecarboxylic acid ethyl ester^{[1][3]}
- 3-Oxocyclohexanecarboxylic acid ethyl ester^{[1][3]}
- Cyclohexanecarboxylic acid, 3-oxo-, ethyl ester^{[1][3]}
- Ethyl (RS)-3-oxocyclohexanecarboxylate^[3]
- **Ethyl 3-oxocyclohexanecarboxylate**^{[2][3]}

- Ethyl cyclohexanone- β -carboxylate[1][3]
- Ethyl 3-oxo-cyclohexane formate[1][3]
- 3-Oxocyclohexane-1-carboxylic acid ethyl ester[1][3]
- 1-(Ethoxycarbonyl)-3-oxocyclohexane[3]
- 3-(Ethoxycarbonyl)cyclohexan-1-one[3]

Physicochemical Properties

A summary of the key quantitative data for **ethyl 3-oxocyclohexanecarboxylate** is presented below. These properties are essential for its handling, storage, and application in experimental settings.

Property	Value	Source(s)
CAS Number	33668-25-6	[1][2][3]
Molecular Formula	C ₉ H ₁₄ O ₃	[1][2][3]
Molecular Weight	170.21 g/mol	[1][2]
Appearance	Colorless to light yellow liquid	[1][3]
Boiling Point	249 °C	[1]
Density	1.083 g/cm ³	[1]
Flash Point	104 °C	[1]
Storage Temperature	2-8°C	[1]

Experimental Protocols: Synthesis

Ethyl 3-oxocyclohexanecarboxylate is a valuable intermediate in organic synthesis.[1] One common laboratory-scale synthesis is the Fischer esterification of 3-oxo-1-cyclohexanecarboxylic acid.

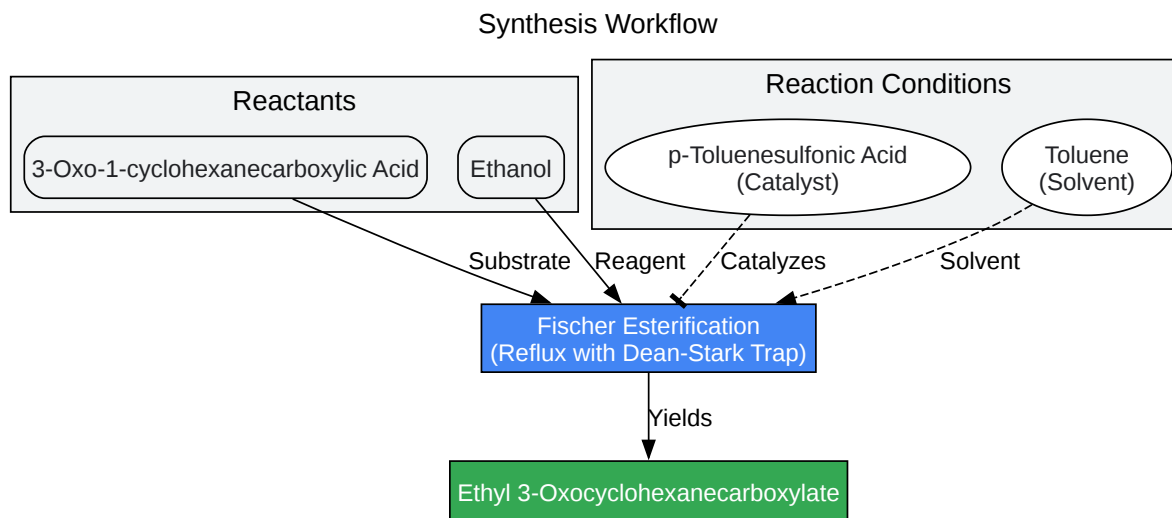
Synthesis via Fischer Esterification

This method involves the acid-catalyzed reaction of a carboxylic acid with an alcohol.

- Reactants:
 - 3-oxo-1-cyclohexanecarboxylic acid
 - Ethanol
 - p-Toluenesulfonic acid (catalyst)
 - Toluene (solvent)
- Procedure:
 - To a round bottom flask, add 3-oxo-1-cyclohexanecarboxylic acid (3.85 g, 27.1 mmol), ethanol (7.91 mL), p-toluenesulfonic acid (0.097 g, 0.56 mmol), and toluene (65.9 mL).^[1]
 - The mixture is refluxed overnight using a Dean-Stark trap to remove the water formed during the reaction.^[1]
 - After cooling to room temperature, the reaction mixture is concentrated under reduced pressure.^[1]
 - The resulting product is ethyl 3-oxocyclohexane-1-carboxylate, obtained as a yellow oil.^[1]

Logical Workflow: Synthesis of Ethyl 3-Oxocyclohexanecarboxylate

The following diagram illustrates the logical workflow for the synthesis of **ethyl 3-oxocyclohexanecarboxylate** via Fischer esterification.



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References

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